

# Basic Chemical Information of Dibutyl Phenyl Phosphate

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## Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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The table below summarizes the fundamental identifiers and properties of **Dibutyl Phenyl Phosphate** (DBPP) from the search results.

Property	Description
CAS Number	2528-36-1 [1] [2]
Molecular Formula	C <sub>14</sub> H <sub>23</sub> O <sub>4</sub> P [1] [2]
SMILES	O=P(OCCCC)(OCCCC)OC1=CC=CC=C1 [1] [2]
Description	Organophosphate compound used as a plasticizer and flame retardant; colorless to pale yellow liquid with a characteristic odor [1].
Molecular Weight	286.30 g/mol [1] [2]
Reported LogP	4.807 (Crippen Calculated Property) [3]

## Reported Physicochemical and Safety Data

Available data on its physical, chemical, and safety properties are listed in the table below. Please note that some values are calculated and not experimental.

Category	Property / Identifier	Value / Statement
Physical Properties	logP (logP <sub>oct/wat</sub> )	4.807 (Crippen Calculated Property) [3]
	McGowan Volume (McVol)	228.300 ml/mol [3]
	Water Solubility (log <sub>10</sub> WS)	-5.96 (Crippen Calculated Property) [3]
Safety Information	GHS Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation) [2]
	Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501 [2]
Other Identifiers	MDL Number	MFCD00438060 [2]
	Synonyms	Di(n-butyl) phenyl phosphate; Phosphoric acid, dibutyl phenyl ester [1]

## Analytical Methodology for DBPP

One source provides a high-level description of an HPLC method for separating DBPP, though it is not a detailed experimental protocol [4].

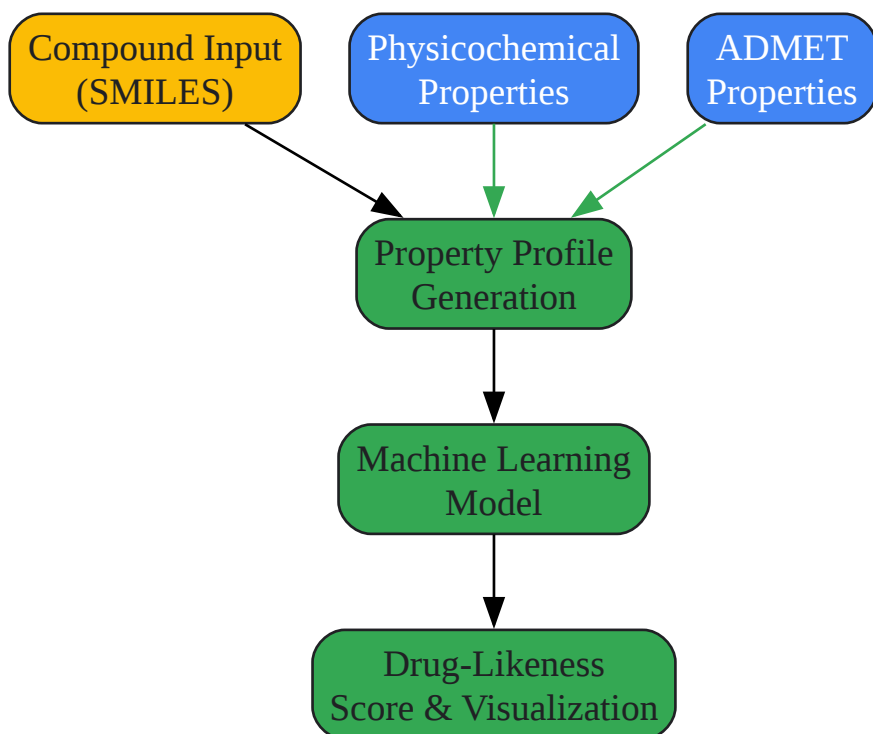
- **Application:** Separation and analysis of **Dibutyl phenyl phosphate** [4].
- **Technique:** Reverse-Phase (RP) High-Performance Liquid Chromatography (HPLC) [4].
- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [4].

- **Mobile Phase:** Composed of acetonitrile (MeCN), water, and phosphoric acid. For Mass-Spec (MS) compatibility, phosphoric acid can be replaced with formic acid [4].
- **Note:** The provider states that the results were obtained by a proprietary algorithm and may deviate from actual experimental data [4].

## Insights from Broader Context and Research Gaps

While direct data on DBPP is limited, the search results highlight advanced methodologies for property prediction that are relevant to drug development professionals.

- **Lipophilicity Prediction for Peptide-like Compounds:** A 2018 study developed machine learning models (like LASSO and Support Vector Regression) to predict the lipophilicity ( $\log D_{7.4}$ ) of peptides and their derivatives. These models use molecular descriptors related to charge and surface polarity, demonstrating that bespoke computational approaches are needed for compounds that fall outside the scope of classical small-molecule medicinal chemistry [5].
- **Drug-Likeness Prediction Strategies:** A 2024 study introduced the **DBPP-Predictor** (though this acronym refers to a "property profile-based prediction strategy," not the compound DBPP). This tool integrates multiple physicochemical and ADMET properties into a single "property profile" to assess a chemical's potential to become a successful drug candidate [6]. The following diagram illustrates its conceptual workflow.



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*Conceptual workflow of the DBPP-Predictor for drug-likeness assessment [6].*

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## References

1. CAS 2528-36-1: Dibutyl phenyl phosphate [cymitquimica.com]
2. 2528-36-1|Dibutyl phenyl phosphate [bldpharm.com]
3. Phosphoric acid, dibutyl phenyl ester (CAS 2528-36-1) [chemeo.com]
4. Separation of Dibutyl phenyl phosphate on Newcrom R1 ... [sielc.com]
5. Lipophilicity prediction of peptides and peptide derivatives ... [pmc.ncbi.nlm.nih.gov]
6. DBPP-Predictor: a novel strategy for prediction of chemical ... [jcheminf.biomedcentral.com]

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